Addressing motion artifacts in Maraciclatide cardiac imaging

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Compound of Interest

Compound Name:	*Maraciclatide*
CAS No.:	*489427-17-0*
Cat. No.:	*B608860*

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Technical Support Center: Maraciclatide Cardiac Imaging

Disclaimer: **Maraciclatide** (99mTc-NC100692) is a radiopharmaceutical agent primarily investigated for its utility in imaging angiogenesis and inflammation in conditions such as cancer, endometriosis, and rheumatoid arthritis by targeting αvβ3 integrin.[1][2][3][4][5][6][7][8][9][10][11][12][13] Its application in routine clinical cardiac imaging is not widely established. This guide addresses the potential use of **Maraciclatide** in cardiac research settings (e.g., imaging angiogenesis post-myocardial infarction) and provides troubleshooting for motion artifacts based on established principles of SPECT myocardial perfusion imaging.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of motion artifacts in **Maraciclatide** cardiac SPECT imaging?

A1: Patient motion is a frequent cause of artifacts in SPECT imaging.[14] This can be voluntary, such as patient restlessness, or involuntary, like respiratory motion or "cardiac creep" (the upward movement of the heart after exercise-induced hyperventilation subsides).[15] These

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movements cause misalignments of the projection frames, which can introduce artifacts that may mimic perfusion defects, potentially leading to a false-positive diagnosis.[16][17]

Q2: How can I identify motion artifacts in my acquired data?

A2: Motion artifacts can be identified by reviewing the raw data in cine mode before reconstruction. Look for sudden jumps or drifts in the heart's position between frames. On the reconstructed images, motion can manifest as a "lumpy" distribution of the tracer or as opposing "hot" and "cold" spots.[14] Some motion correction software will also flag studies with significant patient motion.

Q3: What is the acceptable threshold for patient motion during a scan?

A3: The impact of motion is dependent on its magnitude and timing.[18][19][20] While even small movements can introduce artifacts, movements of 13 mm or greater are likely to cause significant quantitative abnormalities.[18][19][20] It is crucial to aim for minimal motion throughout the acquisition.

Q4: Can motion artifacts be corrected after the scan is completed?

A4: Yes, several post-acquisition motion correction techniques are available. These can be manual or automated.[21] Automated methods include cross-correlation, diverging squares, and 2D-fit techniques.[21][22] Manual correction by an experienced technologist can also be very accurate.[21] However, prevention is the optimal strategy, and severe motion may not be fully correctable, potentially requiring a repeat scan.[14][23]

Q5: How does **Maraciclatide** work, and what is the relevant signaling pathway?

A5: **Maraciclatide** is a radiolabeled cyclic peptide containing an Arg-Gly-Asp (RGD) motif.[1][24] This motif binds with high affinity to the αvβ3 integrin, a cell adhesion protein that is overexpressed on activated endothelial cells during angiogenesis (new blood vessel formation).[1][8] By targeting αvβ3, 99mTc-**Maraciclatide** allows for the visualization of areas with active angiogenesis or inflammation.

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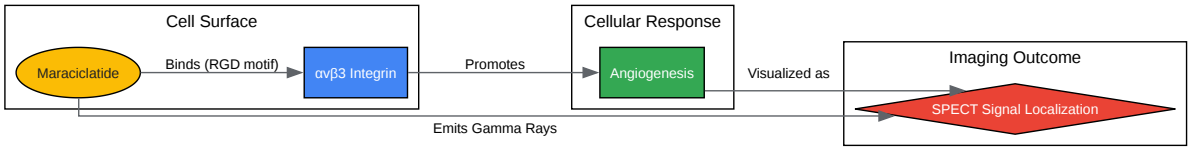

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Maraciclatide binding to αvβ3 integrin for SPECT imaging.

Troubleshooting Guide: Motion Artifacts

Issue	Potential Cause	Recommended Action
"Washed out" or blurred myocardial walls	Patient movement during acquisition.	1. Review Raw Data: Use cine display to confirm motion. 2. Apply Motion Correction: Utilize available software to correct for axial or lateral shifts. 3. Re-acquire if Necessary: For severe motion, re-acquisition may be the only option. The long half-life of 99mTc allows for reimaging without reinjection if caught early.[23]
False perfusion defect (e.g., septal defect)	Abrupt patient motion (e.g., cough, sneeze) during a critical part of the acquisition.	1. Analyze Sinogram/Linogram: Look for discontinuities that indicate abrupt motion. 2. Attempt Framed Correction: Some software allows for the exclusion or correction of specific corrupted frames. 3. Correlate with Gated Images: If using ECG gating, check for corresponding wall motion abnormalities. A perfusion defect without a wall motion abnormality may suggest an artifact.[25]
Gradual drift of the heart's position	"Cardiac creep" or patient slowly changing position.	1. Pre-Scan Preparation: Ensure the patient is in a comfortable and stable position. Use pillows and straps as needed. 2. Patient Instruction: Clearly instruct the patient on the importance of remaining still.[26] 3. Post-

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		Scan Correction: Apply automated motion correction algorithms, which are often effective for this type of motion.
Misalignment between SPECT and CT data (in SPECT/CT)	Patient motion between the SPECT and CT acquisitions.	1. Visual Inspection: Carefully review the fused images for any obvious misregistration of anatomical structures. 2. Manual Re-alignment: Use registration software to manually adjust the alignment of the two datasets. 3. Repeat CT: If misregistration is severe and cannot be corrected, a repeat of the low-dose CT scan may be necessary.

Quantitative Data Summary

The following table summarizes the impact of patient motion on myocardial perfusion imaging, based on studies using Thallium-201. While the tracer is different from **Maraciclatide**, the physical principles of artifact generation in SPECT are comparable.

Motion Magnitude	Visual Detectability	Quantitative Impact	Reference
3.25 mm	Not visually detectable	Infrequent, not clinically significant	[18][19][20]
6.5 mm	Visually detectable	Infrequently clinically important	[18][19][20]
≥ 13 mm	Clearly visible	Frequently causes quantitative abnormalities	[18][19][20]

Experimental Protocols

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Protocol 1: Patient Preparation and Motion Prevention

This protocol outlines the steps to be taken before and during image acquisition to minimize the likelihood of patient motion.

Workflow for minimizing patient motion during imaging.

Methodology:

- Patient Briefing: Upon arrival, clearly explain the imaging procedure to the patient, emphasizing the critical need to remain as still as possible throughout the scan. Address any questions or concerns to reduce anxiety.
- Comfort and Positioning: Make the patient as comfortable as possible on the imaging table to reduce the urge to move. Use pillows for head and knee support and provide a blanket for warmth.
- Immobilization: Use padded straps across the patient's torso and legs to provide stability and discourage large movements.
- Final Instructions: Just before starting the acquisition, remind the patient to breathe normally and avoid any sudden movements like coughing or sneezing if possible.
- Monitoring: Observe the patient throughout the scan via a control room camera. If significant motion is observed, it may be necessary to pause and restart the acquisition.
- Immediate Quality Control: As soon as the acquisition is complete, and before the patient is moved from the scanner, review the raw projection data in a cinematic loop to check for any patient motion.[15][23] If significant motion is detected, a decision can be made to repeat the scan immediately.

Protocol 2: Post-Acquisition Motion Correction

This protocol describes a general workflow for identifying and correcting motion artifacts after the data has been acquired.

Methodology:

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- Visual Inspection of Raw Data:
  - Load the raw projection data into the processing workstation.
  - Display the data in a continuous cine loop.
  - Visually inspect for any vertical (up-and-down) or horizontal (side-to-side) shifts in the position of the heart between frames.
  - Generate a sinogram or linogram display. Abrupt patient motion will appear as a "break" or discontinuity in the otherwise smooth sinusoidal tracks.
- Automated Motion Correction:
  - Select the appropriate motion correction algorithm available on your system (e.g., cross-correlation, 2D-fit).
  - Define a region of interest (ROI) around the heart for the algorithm to track.
  - Run the correction algorithm. The software will generate a displacement curve showing the detected motion in the x and y directions for each frame.
  - Review the corrected cine and sinogram to ensure the motion has been adequately compensated.
- Reconstruction and Evaluation:
  - Reconstruct both the uncorrected and corrected datasets.
  - Compare the resulting tomographic slices (short axis, vertical long axis, horizontal long axis).
  - Look for the resolution of artifacts (e.g., disappearance of a "septal defect" or improved uniformity of the myocardial walls) in the corrected images.
  - If available, compare quantitative perfusion metrics between the uncorrected and corrected studies.

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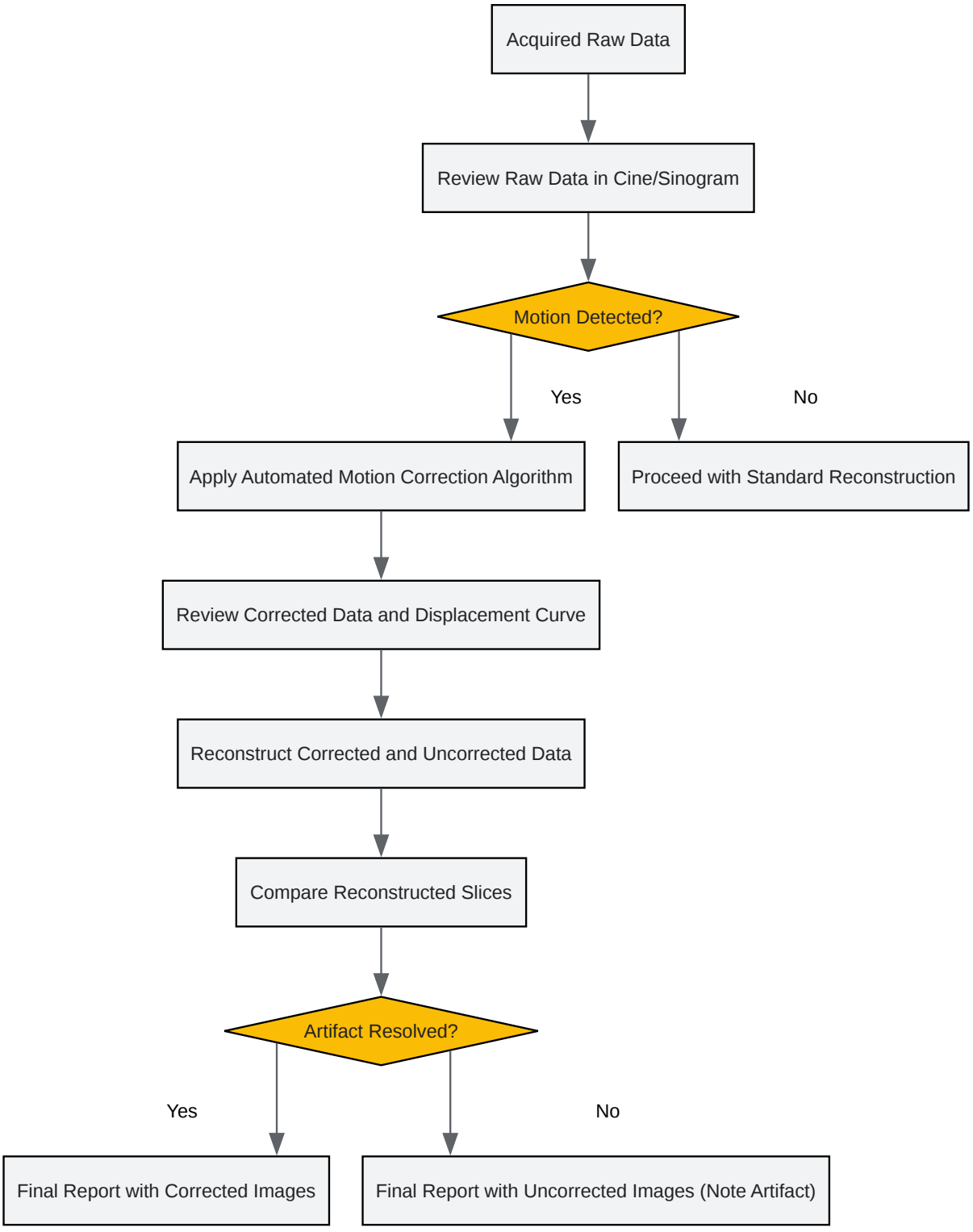

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Workflow for post-acquisition motion artifact correction.

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References

- 1. Imaging αvβ3 integrin expression in skeletal metastases with 99mTc-maraciclatide single-photon emission computed tomography: detection and therapy response assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Imaging αvβ3 integrin expression in skeletal metastases with 99mTc-maraciclatide single-photon emission computed tomography: detection and therapy response assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Continuing Positive Results for Imaging of Endometriosis with 99mTc-Maraciclatide — Nuffield Department of Women's & Reproductive Health [wrh.ox.ac.uk]
- 4. kclpure.kcl.ac.uk [kclpure.kcl.ac.uk]
- 5. 99mTc-maraciclatide - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 6. news-medical.net [news-medical.net]
- 7. firstwordpharma.com [firstwordpharma.com]
- 8. Our Technology - Serac Healthcare [serachealthcare.com]
- 9. contemporaryobgyn.net [contemporaryobgyn.net]
- 10. radiologybusiness.com [radiologybusiness.com]
- 11. ISRCTN [isrctn.com]
- 12. Phase II PREDICT-ILD Imaging Study Commences in Interstitial Lung Disease [prnewswire.com]
- 13. Serac updates endometriosis maraciclatide radiotracer study results | Nuclear Pharmacy Programs [nuclear.pharmacy.purdue.edu]
- 14. A quantitative assessment of patient motion and its effect on myocardial perfusion SPECT images - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. tech.snmjournals.org [tech.snmjournals.org]
- 16. tech.snmjournals.org [tech.snmjournals.org]

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- 17. academic.oup.com [academic.oup.com]
- 18. Effect of patient motion on tomographic myocardial perfusion imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Effect of patient motion on tomographic myocardial perfusion imaging. | Semantic Scholar [semanticscholar.org]
- 20. researchgate.net [researchgate.net]
- 21. Comparison of four motion correction techniques in SPECT imaging of the heart: a cardiac phantom study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. jnm.snmjournals.org [jnm.snmjournals.org]
- 23. m.youtube.com [m.youtube.com]
- 24. jnm.snmjournals.org [jnm.snmjournals.org]
- 25. med.emory.edu [med.emory.edu]
- 26. Performance comparison of different motion correction algorithms used in cardiac SPECT imaging | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
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